

Personal protective equipment for handling Zavolosotine

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Compound of Interest

Compound Name: Zavolosotine

Cat. No.: B12363731

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Essential Safety and Handling Guide for Zavolosotine

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling of **Zavolosotine**, an investigational, orally active, and potent small molecule agonist of the somatostatin receptor type 5 (SST5). Given its status as a potent compound, stringent adherence to safety protocols is mandatory to mitigate occupational exposure and ensure a safe laboratory environment.

Hazard Communication

While a specific Safety Data Sheet (SDS) for **Zavolosotine** is not publicly available, its pharmacological profile as a potent somatostatin receptor agonist necessitates handling it as a hazardous compound. All personnel must be trained on the potential risks and safe handling procedures for potent pharmaceutical ingredients.

Chemical Information:

Identifier	Value
IUPAC Name	4-[(3S)-3-aminopyrrolidin-1-yl]-6-cyano-5-(3,5-difluorophenyl)-N-[(1S)-2,2,2-trifluoro-1-methylethyl]pyridine-3-carboxamide
Molecular Formula	C ₂₀ H ₁₈ F ₅ N ₅ O

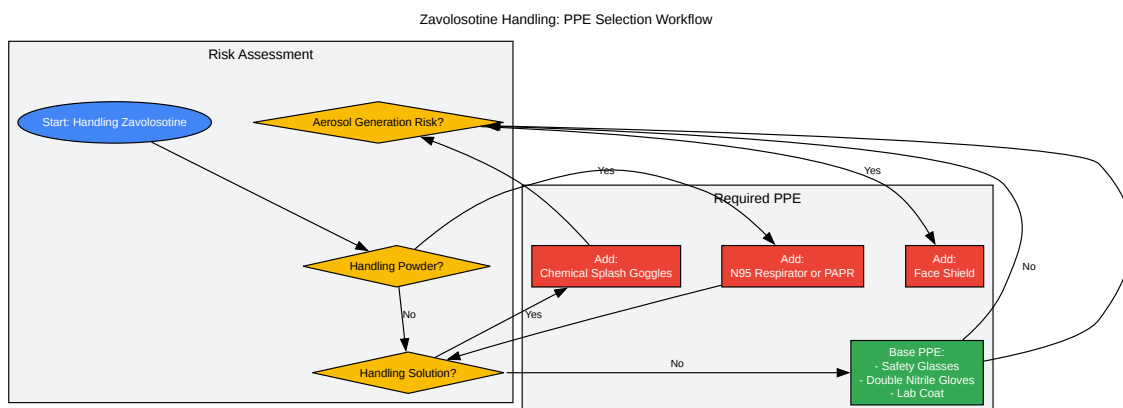
| Molecular Weight | 439.38 g/mol |

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure through inhalation, ingestion, or skin contact. The following table outlines the recommended PPE for handling **Zavolosotine**.

PPE Category	Minimum Requirement	Recommended for
Eye and Face Protection	Safety glasses with side shields	All handling procedures
Chemical splash goggles	When handling solutions	
Face shield	When there is a risk of splashes or aerosol generation	
Skin Protection	Disposable nitrile gloves (double-gloving recommended)	All handling procedures
Lab coat (fully buttoned)	All handling procedures	
Chemical-resistant apron	When handling larger quantities or solutions	
Disposable sleeve covers	When working in a containment enclosure	When handling powders outside of a containment system
Respiratory Protection	N95 or higher-rated respirator	
Powered Air-Purifying Respirator (PAPR)	For high-energy operations (e.g., sonication, homogenization)	

A logical workflow for the selection of appropriate PPE is outlined in the diagram below.



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Caption: PPE selection workflow for handling **Zavolosotine**.

Operational Plan

3.1. Engineering Controls

- Primary Containment: All handling of powdered **Zavolosotine** should be conducted in a certified chemical fume hood, biological safety cabinet, or a glove box.
- Ventilation: Ensure adequate ventilation in all areas where **Zavolosotine** is handled or stored.

3.2. Procedural Guidance

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable liners.
- Weighing: Weighing of powdered **Zavolosotine** should be done within a containment enclosure. Use dedicated, labeled equipment.
- Solution Preparation: When preparing solutions, add the solvent to the solid slowly to minimize dust generation.
- Decontamination: After each procedure, decontaminate all surfaces and equipment. A suitable decontamination solution should be validated for effectiveness.
- Hand Hygiene: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

Disposal Plan

The disposal of **Zavolosotine** and all contaminated materials must be handled as hazardous waste.

4.1. Waste Segregation

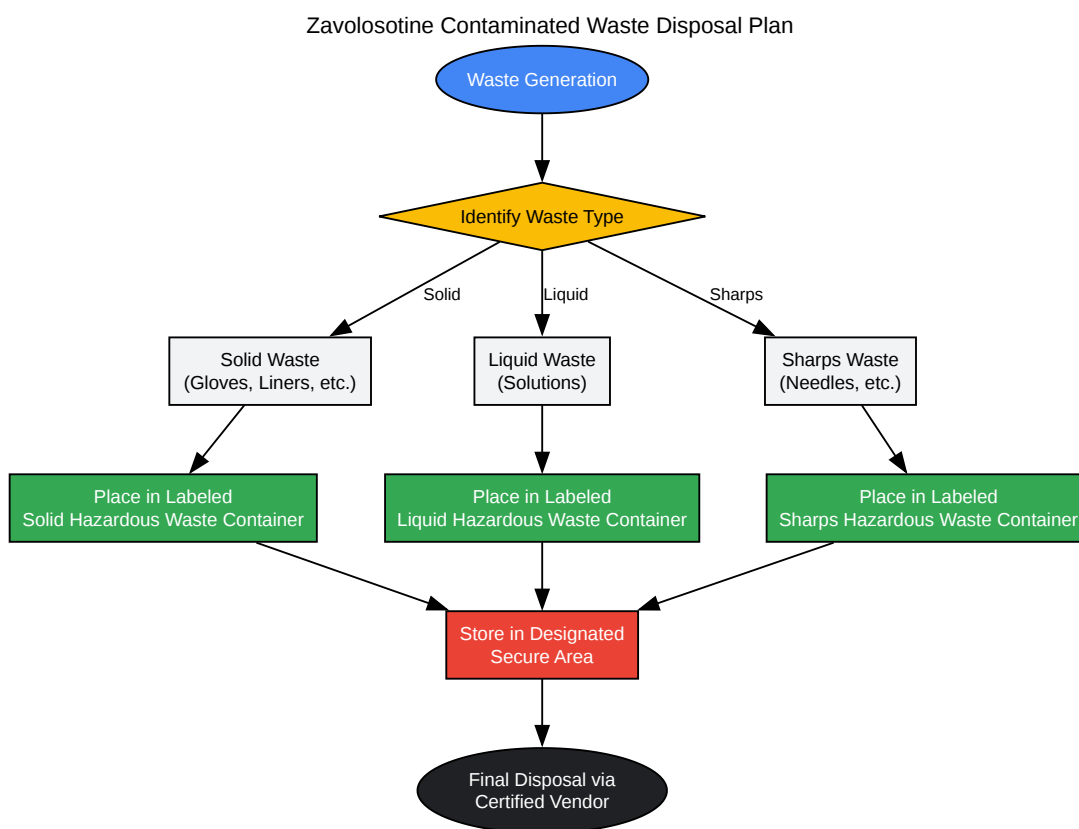
- Solid Waste: All disposable items that have come into contact with **Zavolosotine** (e.g., gloves, lab coats, pipette tips, absorbent liners) must be collected in a dedicated, labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **Zavolosotine** should be collected in a clearly labeled, sealed, and chemical-resistant hazardous waste container.
- Sharps: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container for hazardous waste.

4.2. Disposal Procedure

- All waste containers must be clearly labeled with "Hazardous Waste" and the name "**Zavolosotine**".

- Store waste containers in a designated, secure area away from general laboratory traffic.
- Follow your institution's and local regulations for the final disposal of chemical hazardous waste. Do not dispose of **Zavolosotine** down the drain or in regular trash.

The following flowchart illustrates the disposal process for materials contaminated with **Zavolosotine**.



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Caption: Disposal workflow for **Zavolosotine** waste.

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